

Technical Support Center: Purification of Crude 4-Bromo-2,5-dihydroxybenzaldehyde

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Compound of Interest

Compound Name: 4-Bromo-2,5-dihydroxybenzaldehyde

Cat. No.: B1379947

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Welcome to the technical support center for **4-Bromo-2,5-dihydroxybenzaldehyde**. This guide is designed for researchers, medicinal chemists, and process development scientists who are working with this versatile synthetic intermediate. Here, we address common and complex purification challenges in a practical, question-and-answer format, grounding our advice in fundamental chemical principles and field-proven experience.

Part 1: FAQs - Initial Assessment and Troubleshooting

This section focuses on the critical first steps: analyzing your crude material and identifying the nature of your purification challenge.

Q1: My crude product is a dark, sticky solid. What is the expected appearance of pure 4-Bromo-2,5-dihydroxybenzaldehyde and what are the likely impurities?

A: Pure **4-Bromo-2,5-dihydroxybenzaldehyde** is expected to be a yellow solid.^[1] The physical properties are summarized below. A dark, resinous, or sticky appearance in your crude product is a common issue, typically pointing to the presence of polymeric byproducts.

- Likely Impurities:
 - Polymeric/Tarry Materials: Phenolic compounds, especially under the basic conditions of formylation reactions (e.g., a Duff or Reimer-Tiemann type synthesis), are prone to polymerization, resulting in dark, high-molecular-weight tars.[2]
 - Unreacted Starting Materials: Depending on the synthetic route, common starting materials like hydroquinone or its brominated derivatives may be present.[1]
 - Isomeric Byproducts: Synthesis may yield isomers. For instance, in reactions involving electrophilic substitution on a substituted phenol, different isomers can form. While specific isomers for this compound are not widely reported, it remains a theoretical possibility based on general reaction mechanisms.[2]

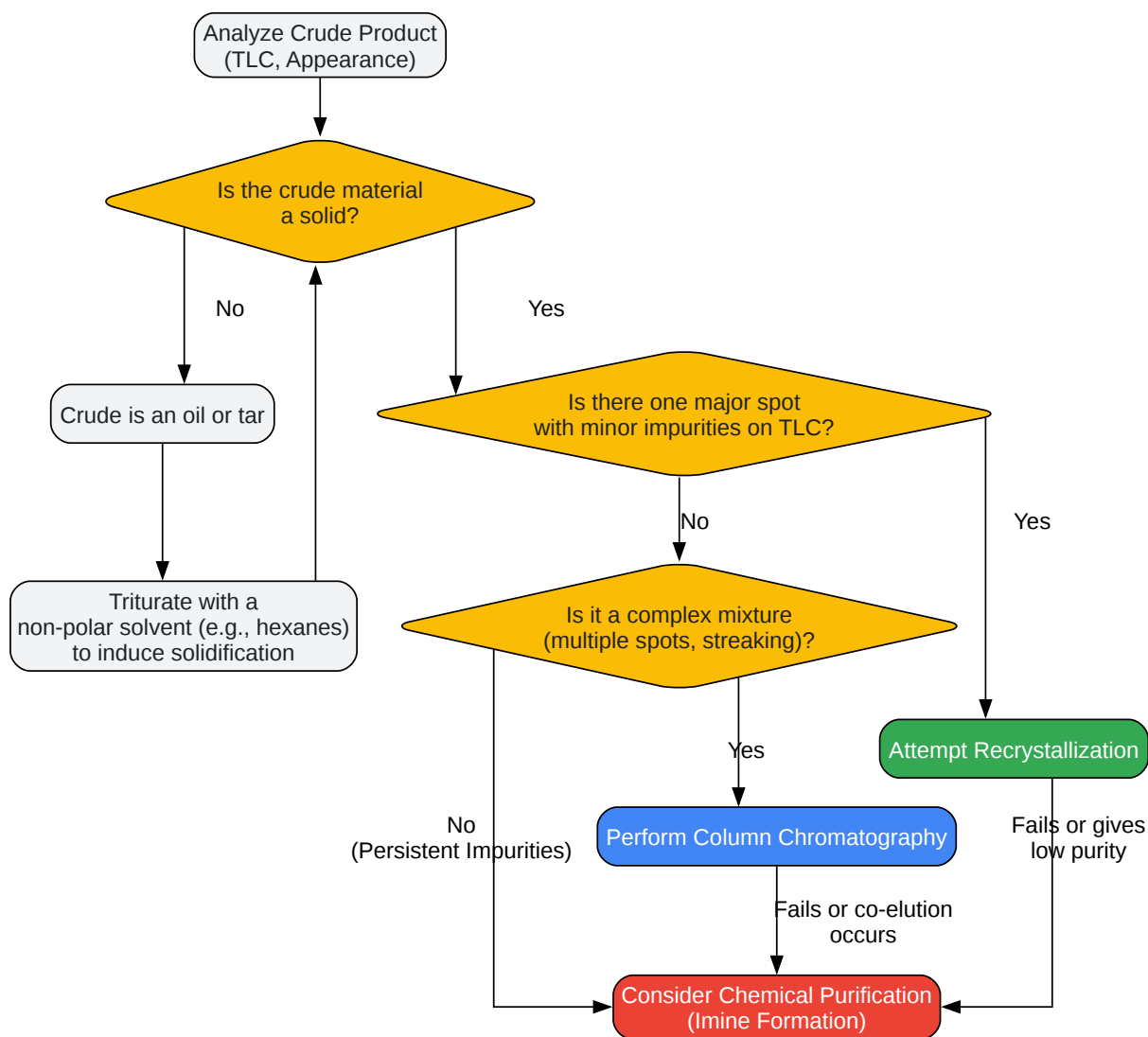
Table 1: Physicochemical Properties of **4-Bromo-2,5-dihydroxybenzaldehyde**

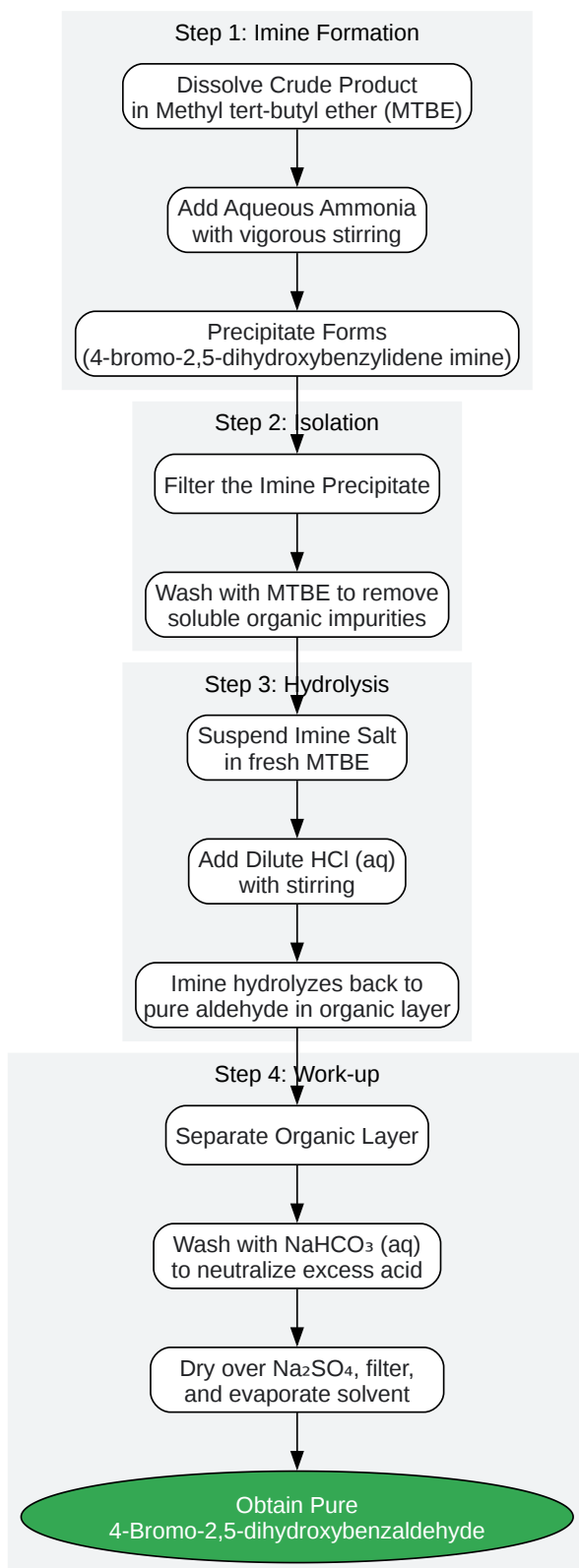
Property	Value	Source(s)
CAS Number	1456821-61-6	[3][4][5]
Molecular Formula	C ₇ H ₅ BrO ₃	[3][5]
Molecular Weight	217.02 g/mol	[3][4]
Appearance	Yellow Solid	[1]
IUPAC Name	4-bromo-2,5-dihydroxybenzaldehyde	[3][5]

Q2: How do I choose the best initial purification strategy for my crude material?

A: The choice of purification technique depends on the nature of the impurities and the scale of your experiment. A decision-making workflow can help you select the most efficient path.

Recrystallization is often the first choice for its simplicity and scalability, while column chromatography is reserved for difficult separations. For specific, hard-to-remove impurities, a chemical purification (derivatization) may be necessary.





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